

A Technical Guide to the Spectroscopic Data of 1-Butyl-3,3-dimethylurea

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Butyl-3,3-dimethylurea

CAS No.: 52696-91-0

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Introduction

In the landscape of pharmaceutical and materials science research, the precise characterization of molecular structures is a cornerstone of innovation. **1-Butyl-3,3-dimethylurea**, with the molecular formula $C_7H_{16}N_2O$ and a molecular weight of 144.22 g/mol, represents a class of substituted ureas that are of significant interest in drug development and as chemical intermediates.^[1] A comprehensive understanding of its spectroscopic signature is paramount for its synthesis, identification, and quality control. This in-depth technical guide provides a predictive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **1-Butyl-3,3-dimethylurea**, grounded in established spectroscopic principles and data from analogous molecular structures. The methodologies and interpretations presented herein are designed to equip researchers, scientists, and drug development professionals with the necessary tools for the confident characterization of this compound.

Molecular Structure and Spectroscopic Overview

The structure of **1-Butyl-3,3-dimethylurea** features a central urea carbonyl group, an n-butyl group attached to one nitrogen, and two methyl groups on the other nitrogen. This asymmetry is a key determinant of its spectroscopic properties.

Molecular Structure of **1-Butyl-3,3-dimethylurea**

Caption: Ball-and-stick model of **1-Butyl-3,3-dimethylurea**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful, non-destructive technique for elucidating the carbon-hydrogen framework of a molecule. For **1-Butyl-3,3-dimethylurea**, both ^1H and ^{13}C NMR will provide distinct and interpretable signals.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to show signals corresponding to the distinct proton environments in the molecule. The chemical shifts are influenced by the electronegativity of the neighboring atoms, with protons closer to the urea moiety appearing more downfield.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
N-H	5.5 - 6.5	Broad Singlet	1H
-CH ₂ - (adjacent to N)	3.0 - 3.2	Triplet	2H
-CH ₂ -	1.4 - 1.6	Sextet	2H
-CH ₂ -	1.2 - 1.4	Sextet	2H
-CH ₃ (butyl group)	0.8 - 1.0	Triplet	3H
N-(CH ₃) ₂	2.8 - 3.0	Singlet	6H

Causality of Predictions: The N-H proton's chemical shift is highly variable and dependent on solvent and concentration; however, in a non-protic solvent like CDCl_3 , it is expected to be a broad singlet in the 5.5-6.5 ppm range due to quadrupole broadening and potential hydrogen bonding. The methylene group adjacent to the nitrogen is deshielded and appears as a triplet

around 3.0-3.2 ppm. The subsequent methylene groups of the butyl chain will appear progressively upfield. The terminal methyl group of the butyl chain will be the most shielded, appearing as a triplet around 0.8-1.0 ppm. The two methyl groups on the other nitrogen are chemically equivalent and will give a sharp singlet at approximately 2.8-3.0 ppm.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will display a single peak for each unique carbon atom.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C=O	158 - 162
-CH ₂ - (adjacent to N)	39 - 42
-CH ₂ -	31 - 34
-CH ₂ -	19 - 22
-CH ₃ (butyl group)	13 - 15
N-(CH ₃) ₂	36 - 39

Causality of Predictions: The carbonyl carbon of the urea is the most deshielded, appearing significantly downfield in the 158-162 ppm region. The carbons of the butyl chain will show a predictable pattern, with the carbon attached to the nitrogen being the most downfield of the aliphatic carbons. The two N-methyl carbons are equivalent and are expected to resonate in the 36-39 ppm range.

Experimental Protocol for NMR Spectroscopy

A general procedure for acquiring high-quality NMR spectra is as follows:[2][3]

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1-Butyl-3,3-dimethylurea** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆). Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts to 0 ppm.

- **Instrument Setup:** Place the NMR tube in the spectrometer. The instrument's magnetic field should be shimmed to achieve homogeneity.
- **Acquisition of ^1H NMR Spectrum:** Acquire the spectrum using a standard pulse sequence. Typical parameters include a $30\text{-}45^\circ$ pulse angle and a relaxation delay of 1-2 seconds.
- **Acquisition of ^{13}C NMR Spectrum:** Acquire the spectrum using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each carbon. A longer relaxation delay (2-5 seconds) may be necessary for the quaternary carbonyl carbon to be observed with a good signal-to-noise ratio.
- **Data Processing:** The acquired free induction decay (FID) is Fourier transformed, phased, and baseline corrected to yield the final spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds.

Predicted IR Absorption Bands

The IR spectrum of **1-Butyl-3,3-dimethylurea** will be characterized by the presence of strong absorptions corresponding to the N-H and C=O bonds of the urea moiety, as well as C-H and C-N stretching and bending vibrations.^{[4][5][6]}

Vibrational Mode	Predicted Frequency Range (cm ⁻¹)	Intensity
N-H Stretch	3300 - 3400	Medium
C-H Stretch (aliphatic)	2850 - 2960	Strong
C=O Stretch (urea, Amide I)	1630 - 1660	Strong
N-H Bend (Amide II)	1550 - 1580	Medium
C-N Stretch	1200 - 1350	Medium-Strong

Causality of Predictions: The N-H stretching vibration is expected in the 3300-3400 cm^{-1} region. The strong absorption in the 1630-1660 cm^{-1} range is characteristic of the urea carbonyl (Amide I band). The N-H bending (Amide II) vibration is anticipated around 1550-1580 cm^{-1} . The aliphatic C-H stretching vibrations of the butyl and methyl groups will appear as strong bands in the 2850-2960 cm^{-1} region. The C-N stretching vibrations will be present in the fingerprint region.

Experimental Protocol for Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

ATR-FTIR is a convenient technique for obtaining IR spectra of solid and liquid samples with minimal preparation.^{[7][8][9]}

- **Background Spectrum:** Record a background spectrum of the clean ATR crystal. This will be subtracted from the sample spectrum.
- **Sample Application:** Place a small amount of liquid or solid **1-Butyl-3,3-dimethylurea** directly onto the ATR crystal. If the sample is a solid, apply pressure using the built-in press to ensure good contact with the crystal.
- **Sample Spectrum Acquisition:** Collect the IR spectrum of the sample. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final absorbance or transmittance spectrum.
- **Cleaning:** Clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue.

Mass Spectrometry (MS)

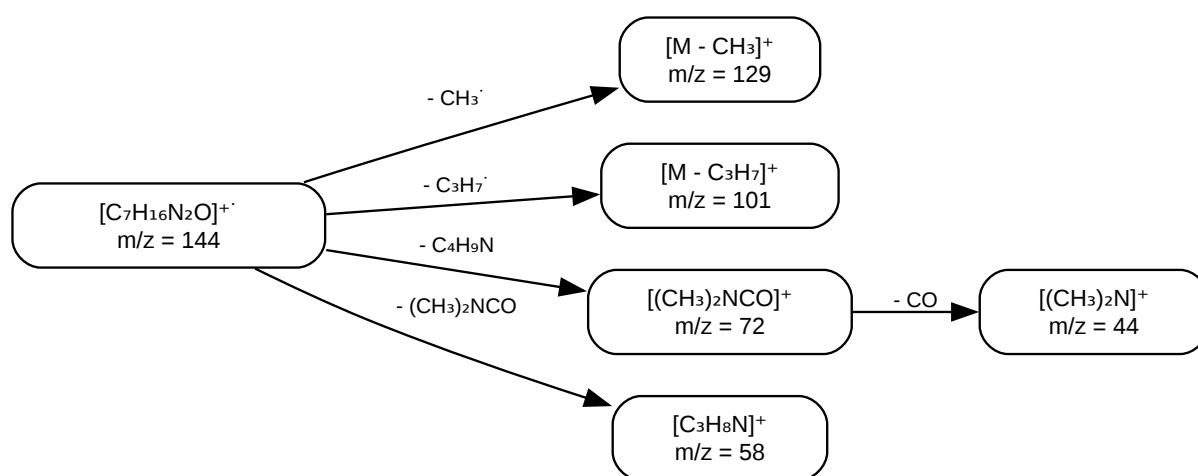
Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule. Electron Ionization (EI) is a common method for the analysis of small, volatile organic compounds.^{[10][11][12][13]}

Predicted Mass Spectrum Fragmentation

Upon electron ionization, **1-Butyl-3,3-dimethylurea** (MW = 144.22) is expected to form a molecular ion ($M^{+\cdot}$) at m/z 144. The fragmentation pattern will be dominated by cleavages at the bonds adjacent to the nitrogen atoms and the carbonyl group. A characteristic fragmentation for N-alkyl ureas is the cleavage of the C-N bond, leading to the elimination of an isocyanate moiety.^{[14][15][16]}

m/z Value	Proposed Fragment Ion	Neutral Loss
144	$[C_7H_{16}N_2O]^{+\cdot}$ (Molecular Ion)	-
129	$[M - CH_3]^+$	$CH_3^\cdot$
101	$[M - C_3H_7]^+$	$C_3H_7^\cdot$
88	$[C_4H_{10}N_2O]^{+\cdot}$	C_4H_8
72	$[(CH_3)_2NCO]^+$	C_4H_9N
58	$[C_3H_8N]^+$	$(CH_3)_2NCO$
44	$[(CH_3)_2N]^+$	C_4H_9NCO

Predicted Mass Spectrometry Fragmentation Pathway of **1-Butyl-3,3-dimethylurea**



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Caption: Proposed major fragmentation pathways for **1-Butyl-3,3-dimethylurea** under electron ionization.

Experimental Protocol for Electron Ionization Mass Spectrometry (EI-MS)

A standard procedure for EI-MS analysis is as follows:[\[10\]](#)[\[12\]](#)[\[13\]](#)

- **Sample Introduction:** Introduce a small amount of the volatile sample into the ion source of the mass spectrometer, often via a heated probe or through a gas chromatograph (GC-MS). The sample is vaporized in a high vacuum environment.
- **Ionization:** The gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing the ejection of an electron from the molecule to form a radical cation (the molecular ion).
- **Fragmentation:** The high internal energy of the molecular ion leads to its fragmentation into smaller, charged fragments and neutral species.
- **Mass Analysis:** The positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and their abundance is recorded as a function of their m/z , generating the mass spectrum.

Conclusion

This technical guide provides a detailed, predictive overview of the NMR, IR, and MS spectroscopic data for **1-Butyl-3,3-dimethylurea**. By leveraging established principles and data from analogous compounds, this document serves as a valuable resource for the identification and characterization of this molecule. The included experimental protocols offer a framework for obtaining high-quality data. As with any predictive analysis, experimental verification is the ultimate confirmation of molecular structure.

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- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Data of 1-Butyl-3,3-dimethylurea]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265843/docs#a-technical-guide-to-the-spectroscopic-data-of-1-butyl-3-3-dimethylurea>]

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